

PXB17 for tumor microenvironment remodeling

Author: BenchChem Technical Support Team. Date: December 2025

| Compound of Interest | | |
|----------------------|-----------|-----------|
| Compound Name: | PXB17 | |
| Cat. No.: | B12362099 | Get Quote |

References

- 1. Stromal cells affect immune infiltrate in triple-negative breast cancer [acir.org]
- 2. Arousal of cancer-associated stroma: overexpression of palladin activates fibroblasts to promote tumor invasion PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. Cancer Associated Fibroblasts Promote Tumor Growth and Metastasis by Modulating the Tumor Immune Microenvironment in a 4T1 Murine Breast Cancer Model | PLOS One [journals.plos.org]
- 4. PlexinB1 Inactivation Reprograms Immune Cells in the Tumor Microenvironment, Inhibiting Breast Cancer Growth and Metastatic Dissemination - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. Remodelling hypoxic TNBC microenvironment restores antitumor efficacy of Vy9Vδ2 T cell therapy - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [PXB17 for tumor microenvironment remodeling].
 BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12362099#pxb17-for-tumor-microenvironment-remodeling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide



accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com